

5-Nonadecylresorcinol: A Comprehensive Technical Review of Its Therapeutic Potential

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Compound of Interest

Compound Name: 5-Nonadecylresorcinol

Cat. No.: B162296

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Introduction

5-Nonadecylresorcinol, a member of the alkylresorcinol family of phenolic lipids, has garnered increasing interest within the scientific community for its diverse biological activities and potential therapeutic applications. Alkylresorcinols are naturally occurring compounds found in various whole grains, bacteria, and fungi. **5-Nonadecylresorcinol**, specifically, is characterized by a 1,3-dihydroxybenzene (resorcinol) ring with a 19-carbon alkyl chain attached at the 5th position. This amphiphilic structure is believed to be a key determinant of its biological functionality, allowing it to interact with cellular membranes and modulate various signaling pathways. This in-depth technical guide provides a comprehensive review of the existing literature on **5-Nonadecylresorcinol**, focusing on its synthesis, biological activities, and underlying mechanisms of action. The information is presented to support further research and development of this promising compound for therapeutic purposes.

Chemical and Physical Properties

5-Nonadecyl-1,3-benzenediol, another name for **5-Nonadecylresorcinol**, is a solid at room temperature with a melting point ranging from 96.5 to 97.5 °C. Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C25H44O2	PubChem
Molecular Weight	376.6 g/mol	PubChem
Melting Point	96.5 - 97.5 °C	Human Metabolome Database
Chemical Class	Phenolic Lipids -> Alkyl resorcinols and derivatives	LIPID MAPS

Synthesis and Isolation

While specific, detailed protocols for the chemical synthesis of **5-Nonadecylresorcinol** are not extensively reported in readily available literature, general methods for the synthesis of 5-alkylresorcinols can be adapted. One common approach involves the Friedel-Crafts acylation of resorcinol with a long-chain fatty acid (in this case, nonadecanoic acid) or its corresponding acid chloride, followed by a reduction of the resulting ketone.

Alternatively, 5-n-alkylresorcinols, including the C19:0 homolog, can be extracted and isolated from natural sources. A study by Żarnowski and colleagues (2017) outlines a method for obtaining individual alkylresorcinol homologs from spelt bran. This process involves a two-step ultrasound-assisted extraction (UAE) followed by column chromatography.

Experimental Protocol: Isolation from Spelt Bran

1. Extraction:

- Spelt bran (1 kg) is subjected to ultrasound-assisted extraction with 70% methanol (v/v) at a temperature below 40 °C (5 x 15 min).
- The bran is then extracted with acetone (5 x 15 min).
- The extracts are filtered and concentrated under reduced pressure at 40 °C.

2. Column Chromatography:

- The acetone extract is subjected to silica gel column chromatography with a hexane-ethyl acetate gradient to yield fractions containing the alkylresorcinol mixture.

- Further separation of individual homologs (including C19:0) is achieved using octadecyl column chromatography with a methanol-water solvent system.[\[1\]](#)

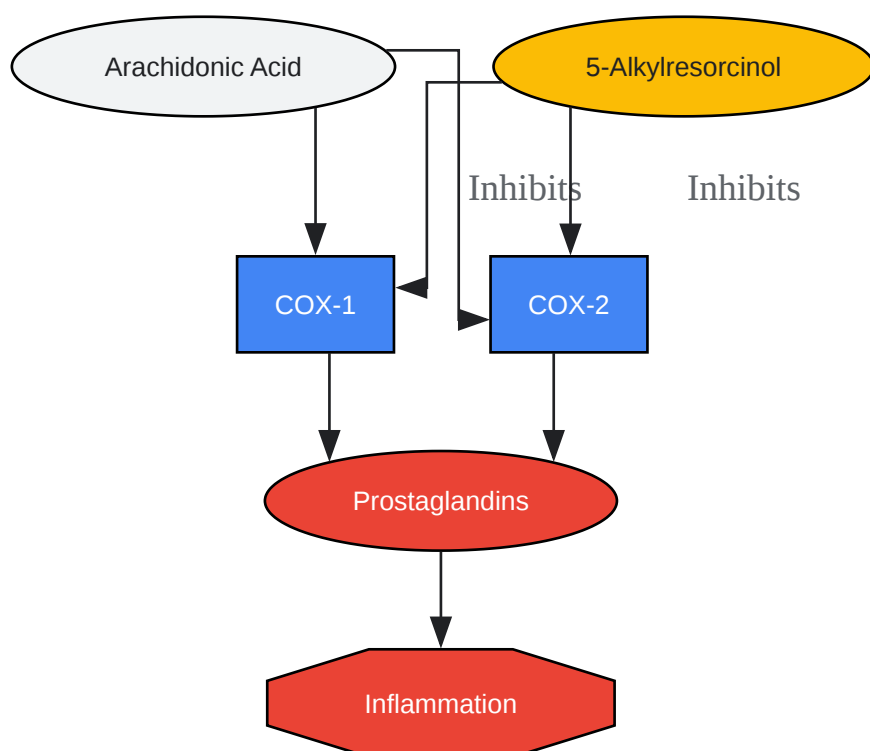
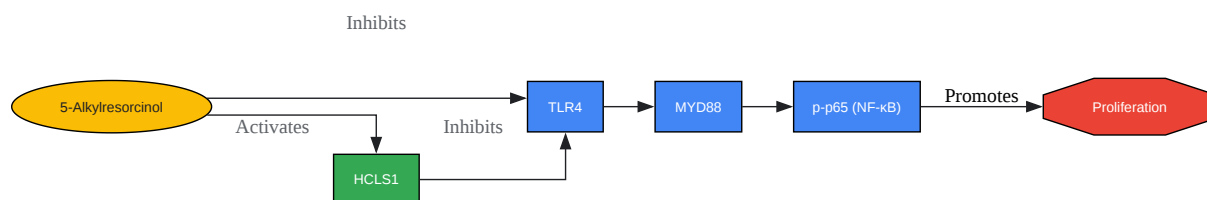
Biological Activities and Mechanisms of Action

5-Nonadecylresorcinol and related 5-alkylresorcinols exhibit a range of biological activities, including anticancer, anti-inflammatory, and antioxidant effects.

Anticancer Activity

The anticancer properties of 5-alkylresorcinols have been investigated in the context of colorectal cancer. A recent study demonstrated that 5-alkylresorcinols can inhibit the growth of colorectal cancer cells by activating Hematopoietic Cell-Specific Lyn Substrate 1 (HCLS1) and suppressing the Toll-like Receptor 4 (TLR4)/Myeloid Differentiation primary response 88 (MYD88)/Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB) signaling pathway.[\[2\]](#)

The TLR4/MYD88/NF-κB pathway is a critical inflammatory signaling cascade often dysregulated in cancer. 5-Alkylresorcinols have been shown to downregulate this pathway, leading to reduced proliferation and tumor growth.



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References

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